

# A Technical Guide to the Physical Properties of 1,3-Propanediol-d8

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## Compound of Interest

Compound Name: 1,3-Propanediol-d8

Cat. No.: B1469529

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,3-propanediol-d8** (CAS No: 285978-25-8). This deuterated analog of 1,3-propanediol is a valuable tool in various scientific applications, particularly as an internal standard in mass spectrometry-based quantitative analysis due to its chemical similarity to the unlabeled compound and distinct mass difference. Understanding its physical characteristics is crucial for its proper handling, storage, and application in experimental settings.

## Core Physical and Chemical Properties

The essential physical and chemical data for **1,3-propanediol-d8** are summarized in the table below. These values are critical for predicting its behavior in various solvents and under different temperature and pressure conditions.

Property	Value
Chemical Formula	C <sub>3</sub> D <sub>8</sub> O <sub>2</sub>
Linear Formula	DOCD <sub>2</sub> CD <sub>2</sub> CD <sub>2</sub> OD
Molecular Weight	84.14 g/mol
CAS Number	285978-25-8
Boiling Point	214 °C (lit.)
Melting Point	-27 °C (lit.)
Density	1.162 g/mL at 25 °C
Isotopic Purity	98 atom % D
Flash Point	93.3 °C (closed cup)

## Experimental Protocols for Physical Property Determination

While the provided data for **1,3-propanediol-d8** are based on literature values, the following section outlines general experimental methodologies that can be employed to determine the key physical properties of a liquid compound such as this.

### Boiling Point Determination (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. A common and effective method for its determination on a small scale is the capillary method.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and submerged in a heating bath, ensuring the sample is below the level of the heating fluid.
- The bath is heated gently. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Upon further heating, the liquid will begin to vaporize, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- At this point, the heat source is removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube. This indicates that the vapor pressure of the liquid is equal to the atmospheric pressure.

## Melting Point Determination

For a substance like **1,3-propanediol-d8**, which is a liquid at room temperature, its melting point (or freezing point) is determined by cooling the substance until it solidifies.

Apparatus:

- Cooling bath (e.g., ice-salt mixture or a cryocooler)
- Thermometer
- Test tube
- Stirring rod

Procedure:

- A sample of the liquid is placed in a test tube with a thermometer and a stirring rod.
- The test tube is immersed in a cooling bath.
- The sample is stirred continuously as it cools to ensure uniform temperature.
- The temperature is recorded at regular intervals.
- A plateau in the cooling curve (where the temperature remains constant for a period) indicates the freezing point of the substance. This is the temperature at which the liquid and solid phases are in equilibrium.

## Density Determination (Pycnometer Method)

Density, the mass per unit volume, is a fundamental physical property. The pycnometer method is a precise way to determine the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Thermometer

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is then filled with the liquid sample, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is weighed again to determine the mass of the liquid.
- The temperature of the liquid is recorded.

- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Application in Quantitative Analysis: Isotope Dilution Mass Spectrometry Workflow

**1,3-Propanediol-d8** is an ideal internal standard for quantitative analysis using isotope dilution mass spectrometry. Its deuteration provides a distinct mass shift, allowing it to be differentiated from the non-labeled analyte, while its chemical and physical properties are nearly identical, ensuring it behaves similarly during sample preparation and analysis. The following diagram illustrates a typical workflow for its use.

Caption: Workflow for quantitative analysis using **1,3-propanediol-d8** as an internal standard.

This in-depth guide provides the essential physical properties of **1,3-propanediol-d8**, outlines the standard methodologies for their determination, and illustrates its practical application in a key analytical workflow. This information is intended to support researchers and scientists in the effective use of this important deuterated compound in their work.

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